

physical characteristics of Dihydrooxoepistephamiersine

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Compound of Interest

Compound Name: *Dihydrooxoepistephamiersine*

Cat. No.: *B12437429*

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An in-depth guide to the physical characteristics of **Dihydrooxoepistephamiersine** is currently challenging to compile due to the limited availability of detailed public data. This document synthesizes the accessible information and provides a framework based on related compounds and general methodologies.

Introduction

Dihydrooxoepistephamiersine is a naturally occurring hasubanan alkaloid isolated from the roots of *Stephania japonica*. Hasubanan alkaloids are a class of compounds known for a range of biological activities, including anti-inflammatory, neuroprotective, and opioid receptor binding properties. This guide outlines the known physical and chemical properties of **Dihydrooxoepistephamiersine** and provides context through the examination of related compounds and general experimental protocols.

Physicochemical Properties

While a comprehensive public dataset for **Dihydrooxoepistephamiersine** is not available, the following information has been compiled from various sources.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₇ NO ₇	Chemical Supplier Data
Molecular Weight	405.5 g/mol	Chemical Supplier Data
CAS Number	51804-69-4	Chemical Supplier Data
Appearance	Powder	Chemical Supplier Data
Source	Roots of <i>Stephania japonica</i>	Scientific Literature
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Chemical Supplier Data

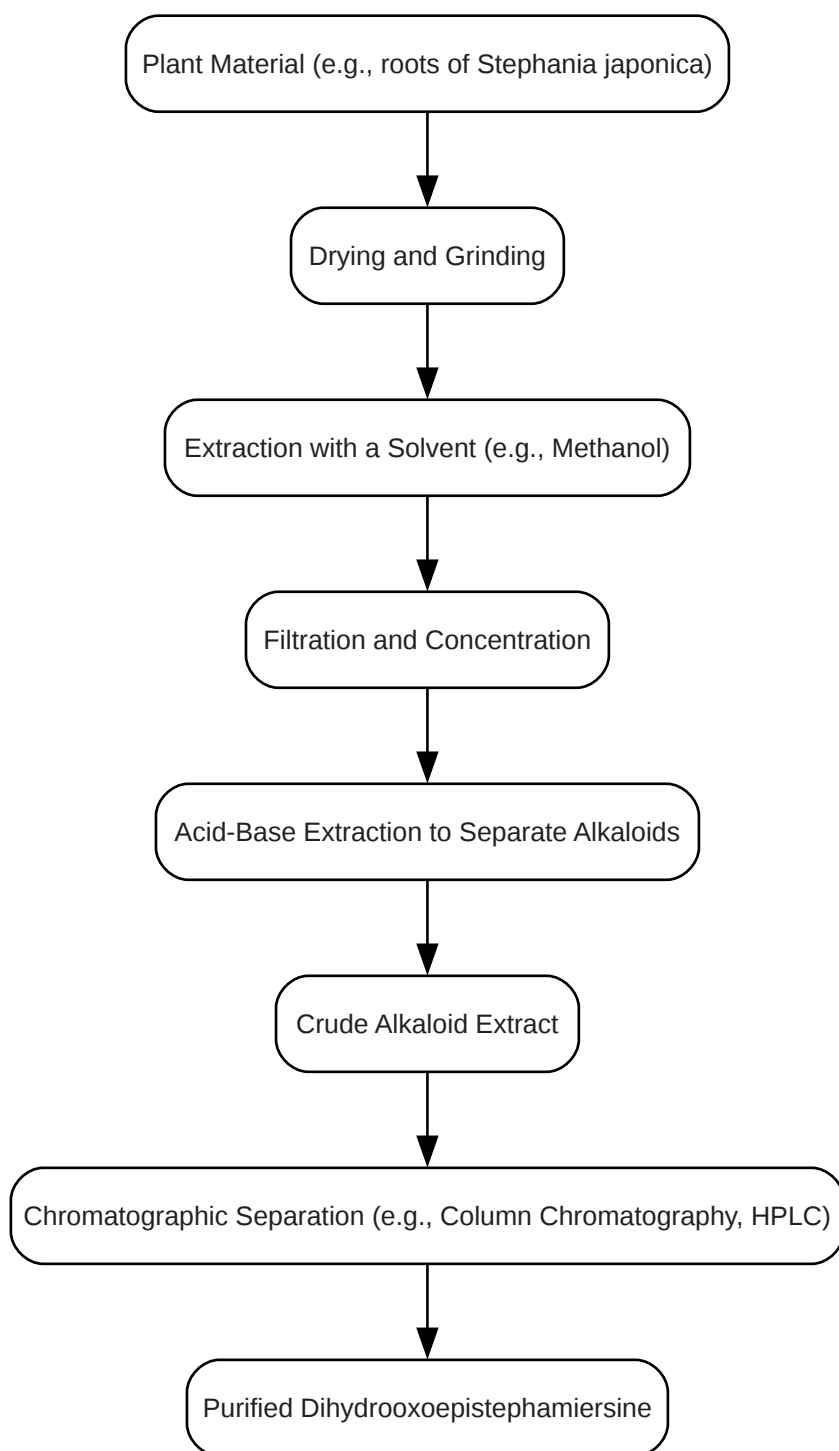
Further detailed quantitative data such as melting point, optical rotation, and specific solubility values are not readily available in the public domain and would require access to specialized chemical databases or the primary scientific literature detailing its isolation.

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **Dihydrooxoepistephamiersine** is not publicly available. However, a general methodology for the isolation of hasubanan alkaloids from *Stephania* species can be inferred from the scientific literature.

General Isolation Protocol for Hasubanan Alkaloids from *Stephania* species

The following workflow represents a typical procedure for extracting and isolating alkaloids from plant material.



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Caption: General workflow for the isolation of hasubanan alkaloids.

Methodology:

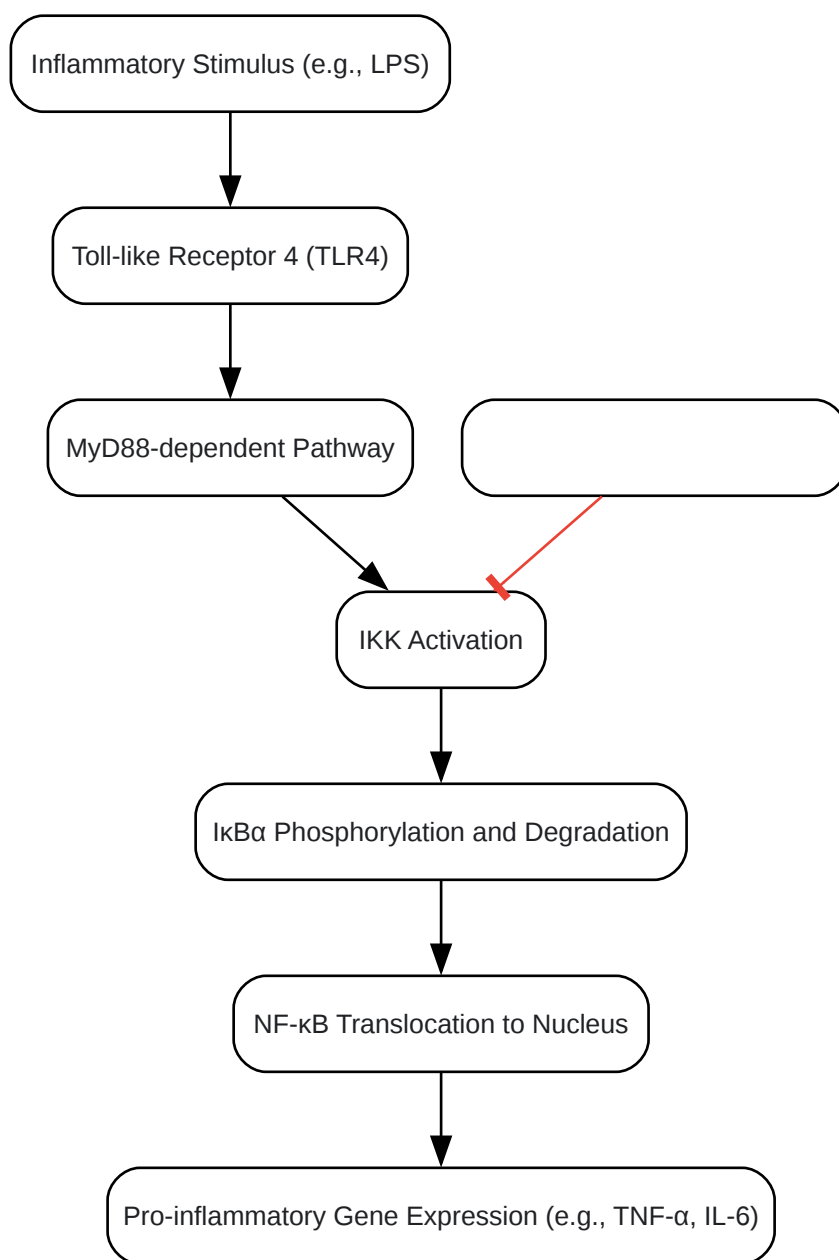
- **Plant Material Collection and Preparation:** The roots of *Stephania japonica* are collected, washed, dried, and ground into a fine powder to increase the surface area for extraction.
- **Extraction:** The powdered plant material is typically extracted with an organic solvent such as methanol at room temperature for an extended period. This process is often repeated multiple times to ensure complete extraction.
- **Concentration:** The resulting extracts are combined, filtered to remove solid plant debris, and the solvent is evaporated under reduced pressure to yield a concentrated crude extract.
- **Acid-Base Extraction:** The crude extract is subjected to an acid-base extraction procedure to selectively isolate the alkaloids. The extract is dissolved in an acidic aqueous solution, which protonates the basic alkaloids, making them water-soluble. The aqueous layer is then washed with an organic solvent to remove neutral and acidic compounds. Subsequently, the aqueous layer is basified, causing the alkaloids to deprotonate and precipitate or become extractable into an organic solvent.
- **Chromatographic Purification:** The crude alkaloid extract is then subjected to one or more rounds of chromatographic separation. This may include column chromatography over silica gel or alumina, followed by preparative High-Performance Liquid Chromatography (HPLC) to isolate the individual alkaloid components, including **Dihydrooxoepistephamiersine**.
- **Structure Elucidation:** The structure of the purified compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and 2D-NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Potential Biological Activity and Signaling Pathways

Direct studies on the mechanism of action of **Dihydrooxoepistephamiersine** are not widely reported. However, based on the activities of other hasubanan alkaloids isolated from *Stephania* species, potential biological targets and signaling pathways can be hypothesized.

Anti-Inflammatory Activity

Many hasubanan alkaloids exhibit anti-inflammatory properties. A plausible mechanism is the inhibition of pro-inflammatory signaling pathways, such as the NF- κ B pathway.



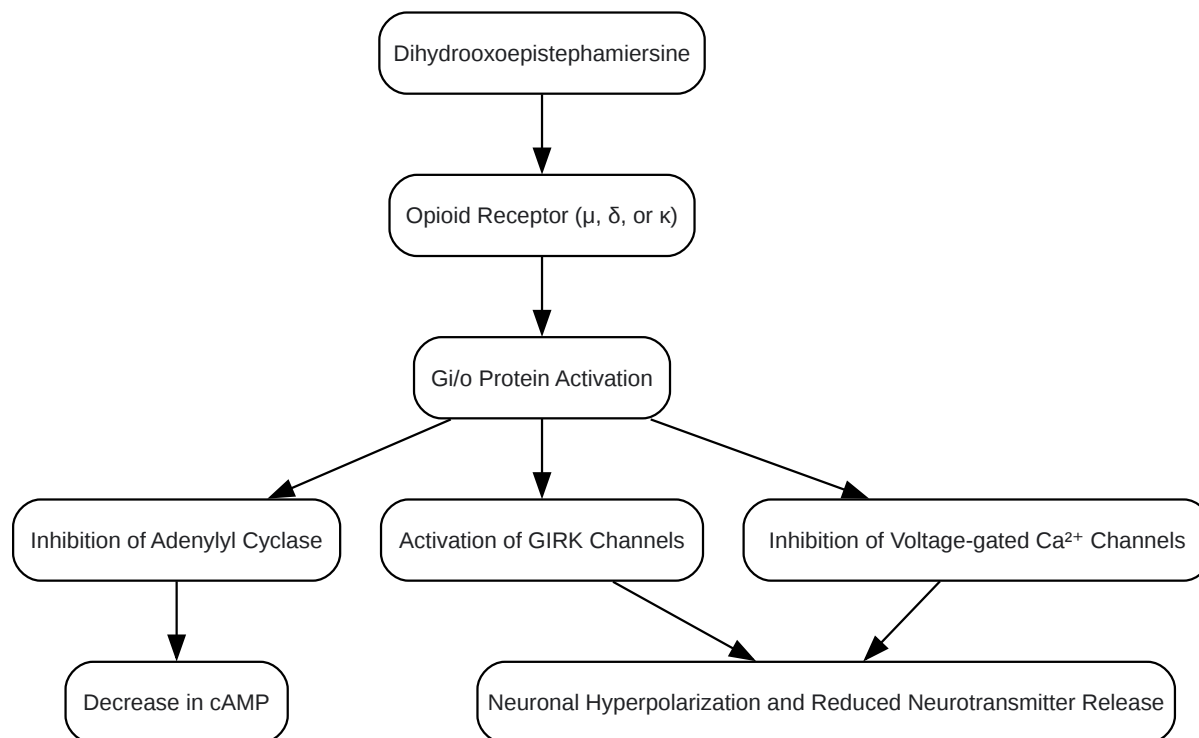
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Caption: Hypothesized anti-inflammatory mechanism via NF-κB inhibition.

Opioid Receptor Binding

Some hasubanan alkaloids have been shown to bind to opioid receptors. If

Dihydrooxoepistephamiersine acts as an opioid receptor agonist, it would likely modulate G-protein coupled receptor (GPCR) signaling pathways.



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Caption: Potential opioid receptor signaling pathway.

Conclusion

Dihydrooxoepistephamsine is a hasubanan alkaloid with potential for further scientific investigation. While detailed physicochemical data and specific experimental protocols are not readily available in the public domain, this guide provides a foundational understanding based on existing information and the properties of related compounds. Further research is required to fully elucidate its physical characteristics, biological activities, and mechanisms of action. Researchers and drug development professionals are encouraged to consult primary scientific literature and specialized chemical databases for more in-depth information.

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